

physical state and appearance of 24:0 Lyso PC-13C6

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Compound of Interest

Compound Name: 24:0 Lyso PC-13C6

Cat. No.: B12416579

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In-Depth Technical Guide: 24:0 Lyso PC-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **24:0 Lyso PC-13C6**, a C13-labeled lysophospholipid utilized in advanced research applications such as mRNA drug delivery and as an internal standard for quantitative analysis.^[1]

Physical and Chemical Properties

24:0 Lyso PC-13C6 is a lysophospholipid distinguished by a lignoceric acid chain. Its appearance is consistently reported as a white to off-white solid.^{[1][2]} This compound is a stable isotope-labeled version of 24:0 Lyso PC, where six carbon atoms have been replaced with ¹³C isotopes, making it an invaluable tracer for metabolic flux analysis and quantitative mass spectrometry-based experiments.^{[1][3]}

Quantitative Data Summary

For ease of comparison and reference, the key quantitative data for **24:0 Lyso PC-13C6** are summarized in the table below.

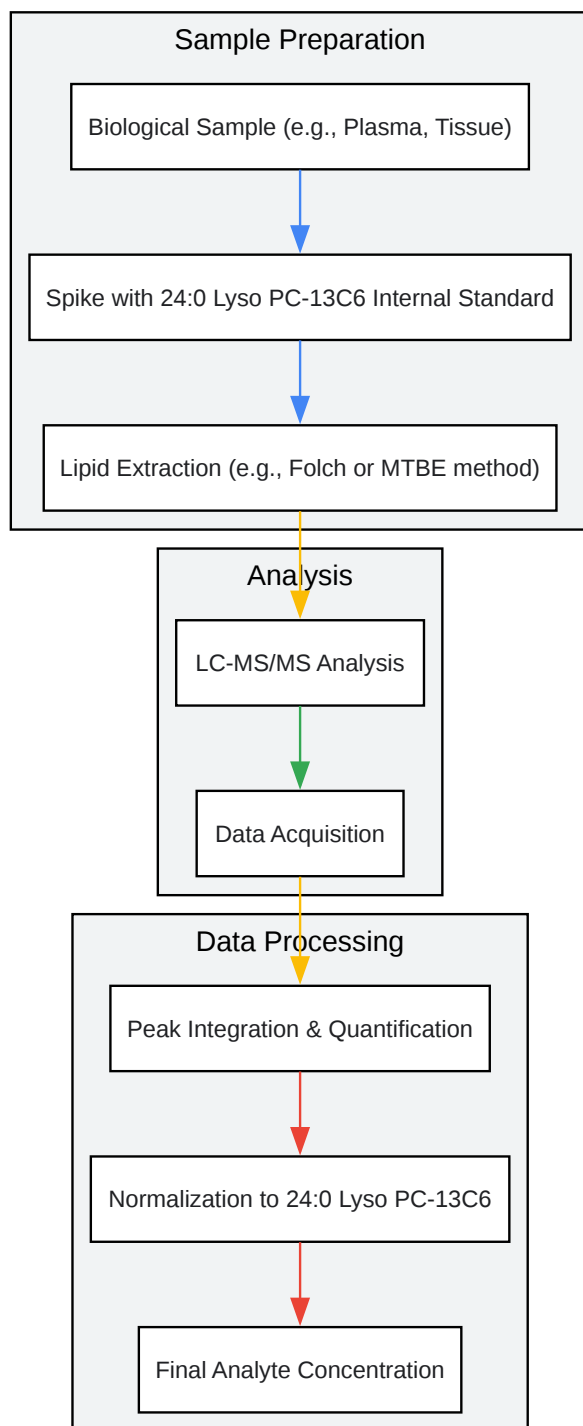
Property	Value	Source(s)
Molecular Formula	C26 ¹³ C6H66NO7P	[4][5]
Molecular Weight	613.80 g/mol	[4]
Physical State	Solid	[1][2]
Appearance	White to off-white	[1][2]
Purity	≥95%	[4]
CAS Number	2483735-01-7	[3][4][5]
Storage Conditions	-20°C, protect from light	[1][3]

Experimental Protocols and Applications

While specific experimental protocols are highly dependent on the research application, **24:0 Lyso PC-13C6** is primarily employed as an internal standard in lipidomics and for tracer studies in metabolic research.

General Workflow for Use as an Internal Standard in LC-MS

The following diagram illustrates a generalized workflow for the use of **24:0 Lyso PC-13C6** as an internal standard in a quantitative lipidomics experiment using liquid chromatography-mass spectrometry (LC-MS).

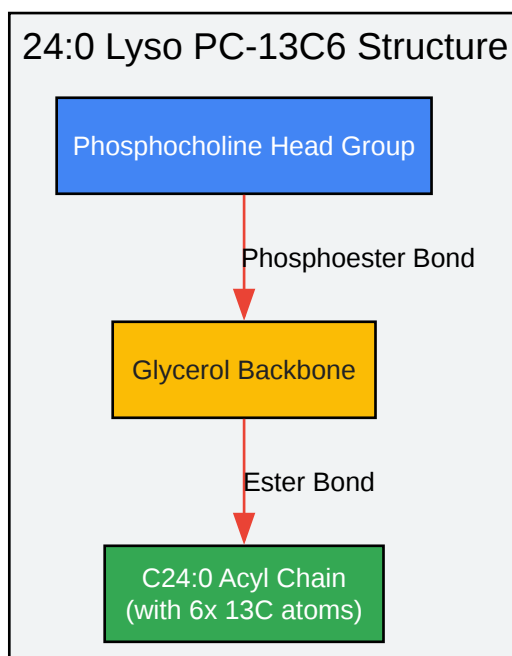


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Caption: Workflow for quantitative lipidomics using a stable isotope-labeled internal standard.

Chemical Structure

The molecular structure of **24:0 Lyso PC-13C6** is fundamental to its function. The following diagram illustrates the key components of the molecule.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. isotope.com [isotope.com]
- 3. Lysophosphatidylcholine 24:0 (tetracosanoyl-1,2,3,4,5,6- $^{13}\text{C}_6$, 99%) - Cambridge Isotope Laboratories, CLM-10496-0.005 [isotope.com]
- 4. yeasen.com [yeasen.com]

- 5. LYSO-PC 24:0 | Eurisotop [eurisotop.com]
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